

Chemical structure and properties of Styraxlignolide F

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Compound of Interest

Compound Name: Styraxlignolide F

Cat. No.: B1338989

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Styraxlignolide F: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Styraxlignolide F is a naturally occurring dibenzyl-γ-butyrolactone lignan isolated from *Styrax japonica*, the Japanese snowbell tree. This compound has garnered scientific interest due to its diverse biological activities, including anticancer, antioxidant, antibacterial, and antifungal properties. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and known biological activities of **Styraxlignolide F**, along with available experimental details. The information presented herein is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Properties

Styraxlignolide F is a complex lignan glycoside. Its structure was elucidated through spectroscopic analysis.

Table 1: Physicochemical Properties of **Styraxlignolide F**

Property	Value	Source
IUPAC Name	(3S,4S)-3-[(3,4-dimethoxyphenyl)methyl]-4-[[3-methoxy-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]methyl]oxolan-2-one	N/A
Molecular Formula	C ₂₇ H ₃₄ O ₁₁	N/A
Molecular Weight	534.55 g/mol	N/A
CAS Number	823214-06-8	N/A
Appearance	Powder	N/A
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	N/A

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **Styraxlignolide F**. The following tables summarize the key spectral features.

Table 2: ¹H-NMR Spectral Data of **Styraxlignolide F**

Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not available in search results			

Table 3: ¹³C-NMR Spectral Data of **Styraxlignolide F**

Carbon	Chemical Shift (δ , ppm)
Data not available in search results	

Table 4: Infrared (IR) and Mass Spectrometry (MS) Data of **Styraxlignolide F**

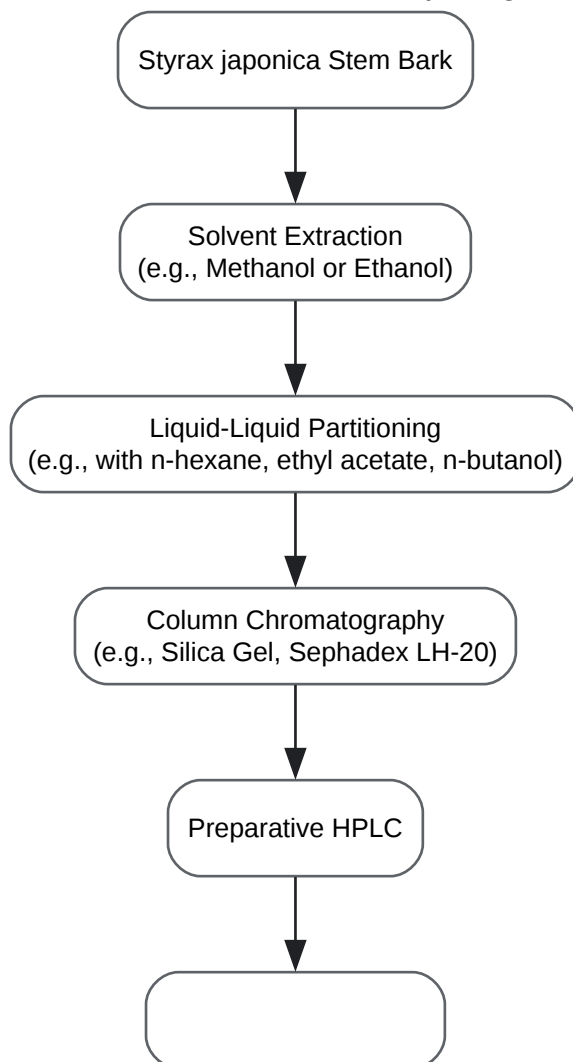
Technique	Key Peaks/Signals
IR (KBr, cm^{-1})	Data not available in search results
HR-ESI-MS (m/z)	Data not available in search results

Isolation and Synthesis

Natural Source and Isolation

Styraxlignolide F is a natural product isolated from the stem bark of *Styrax japonica* Sieb. & Zucc. (Styracaceae). The general workflow for the isolation of lignans from *Styrax japonica* is outlined below.

General Isolation Workflow for Styraxlignolide F



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Figure 1: General isolation workflow for **Styraxlignolide F**.

Experimental Protocol for Isolation (General)

A detailed experimental protocol for the specific isolation of **Styraxlignolide F** is not available in the provided search results. However, a general procedure for the isolation of lignans from *Styrax* species is as follows:

- **Extraction:** The air-dried and powdered stem bark of *Styrax japonica* is extracted with a polar solvent such as methanol or ethanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.

- **Fractionation:** The crude extract is suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol.
- **Chromatographic Separation:** The biologically active fraction (typically the ethyl acetate or n-butanol fraction for lignans) is subjected to column chromatography on silica gel, eluting with a gradient of chloroform and methanol.
- **Further Purification:** Fractions containing lignans are further purified by repeated column chromatography on Sephadex LH-20 and preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

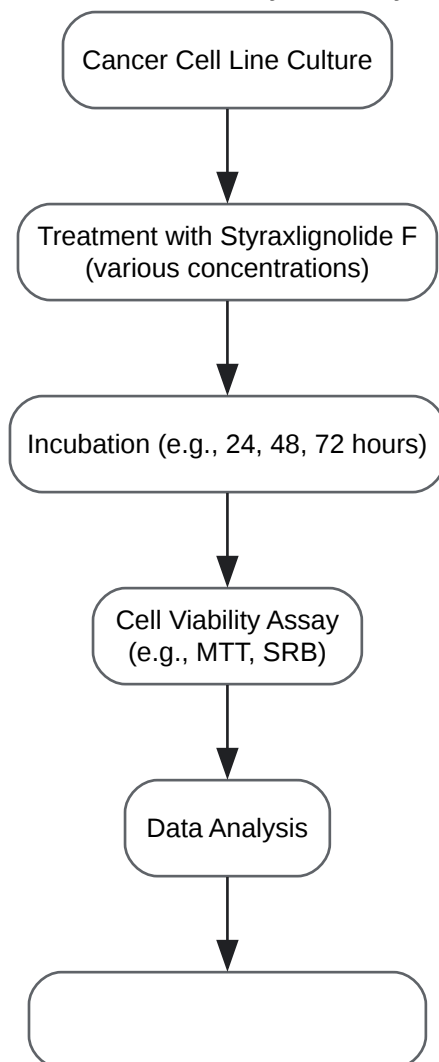
Biological Activities

Styraxlignolide F has been reported to exhibit a range of biological activities.

Anticancer Activity

While the anticancer potential of **Styraxlignolide F** is mentioned, specific quantitative data such as IC₅₀ values against various cancer cell lines are not available in the search results. The general approach to assessing cytotoxicity is outlined below.

Workflow for In Vitro Cytotoxicity Assay



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Figure 2: Workflow for in vitro cytotoxicity assay.

Table 5: Reported Cytotoxic Activity of **Styraclignolide F**

Cell Line	IC ₅₀ (μM)	Assay Method
Data not available in search results		

Antimicrobial Activity

Styraxlignolide F has been reported to possess antibacterial and antifungal properties.

Table 6: Reported Antimicrobial Activity of **Styraxlignolide F**

Organism	MIC (µg/mL)	Assay Method
Staphylococcus aureus	Data not available in search results	Broth microdilution
Escherichia coli	Data not available in search results	Broth microdilution
Pseudomonas aeruginosa	Data not available in search results	Broth microdilution
Candida albicans	Data not available in search results	Broth microdilution
Aspergillus niger	Data not available in search results	Broth microdilution

Antioxidant Activity

The antioxidant potential of **Styraxlignolide F** has been noted. Common in vitro assays to determine antioxidant activity include the DPPH and ABTS radical scavenging assays.

Table 7: Reported Antioxidant Activity of **Styraxlignolide F**

Assay	IC ₅₀ (µg/mL)
DPPH Radical Scavenging Activity	Data not available in search results
ABTS Radical Scavenging Activity	Data not available in search results

Signaling Pathways

Information regarding the specific signaling pathways modulated by **Styraxlignolide F** is not available in the provided search results. Further research is required to elucidate its mechanism of action at the molecular level.

Conclusion

Styraxlignolide F is a promising natural product with a range of reported biological activities. However, a comprehensive understanding of its therapeutic potential is currently limited by the lack of detailed, publicly available quantitative data and mechanistic studies. This guide summarizes the existing knowledge and highlights the areas where further research is needed to fully characterize the chemical and biological properties of this compound. The detailed experimental protocols and quantitative data, once available, will be crucial for advancing the development of **Styraxlignolide F** as a potential therapeutic agent.

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